

Comparative Environmental Impact of N-propylpropanamide and its Alternatives

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Compound of Interest

Compound Name: *N-propylpropanamide*

Cat. No.: *B3051226*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This guide provides a comparative analysis of the environmental impact of **N-propylpropanamide** and selected alternative solvents. Given the increasing focus on green chemistry and sustainable practices in research and development, this document aims to provide an objective comparison based on available experimental data.

Executive Summary

The selection of solvents and chemical intermediates is a critical factor in the environmental footprint of chemical and pharmaceutical research and manufacturing. This guide evaluates **N-propylpropanamide** alongside two conventional amide solvents, N,N-dimethylformamide (DMF) and N-methylpyrrolidone (NMP), and two emerging "green" alternatives, Cyrene (dihydrolevoglucosenone) and 2-Methyltetrahydrofuran (2-MeTHF).

A significant data gap exists for the experimental environmental impact of **N-propylpropanamide**. While a computed value for its octanol-water partition coefficient (Log Kow) is available, providing an indication of its potential for bioaccumulation, experimental data on its ecotoxicity and biodegradability are not readily available in the public domain. This lack of data prevents a complete and direct comparison with the selected alternatives.

The available data for the alternative solvents indicate that DMF and NMP, while effective solvents, present notable environmental concerns, including moderate to low biodegradability and some level of aquatic toxicity. In contrast, the green alternatives, Cyrene and 2-MeTHF,

generally exhibit more favorable environmental profiles, with good biodegradability and lower toxicity.

This guide underscores the importance of comprehensive environmental impact assessments for all chemical substances used in research and industry. For **N-propylpropanamide**, the generation of experimental data on its ecotoxicity and biodegradability is essential for a thorough evaluation of its environmental credentials.

Data Presentation

The following tables summarize the available quantitative data for **N-propylpropanamide** and the selected alternative solvents.

Table 1: Comparison of Aquatic Toxicity

Chemical Substance	Fish (LC50, 96h)	Daphnia (EC50, 48h)
N-propylpropanamide	Data not available	Data not available
N,N-dimethylformamide (DMF)	7,100 - 10,600 mg/L	> 1,000 mg/L
N-methylpyrrolidone (NMP)	> 500 mg/L	> 1,000 mg/L
Cyrene	"Practical non-toxic"	Data not available
2-Methyltetrahydrofuran (2-MeTHF)	> 100 mg/L	> 100 mg/L

Table 2: Comparison of Biodegradability and Bioaccumulation Potential

Chemical Substance	Biodegradability (OECD 301F, 28 days)	Bioaccumulation Potential (Log Kow)
N-propylpropanamide	Data not available	0.9 (Computed)[1]
N,N-dimethylformamide (DMF)	18 - 36%	-1.01 to -0.85[2][3]
N-methylpyrrolidone (NMP)	Readily biodegradable	-0.46
Cyrene	99% (14 days)[4]	Data not available
2-Methyltetrahydrofuran (2-MeTHF)	Readily biodegradable	1.1

Experimental Protocols

The data presented in the tables are typically generated using standardized test guidelines to ensure comparability and reliability. The following are brief descriptions of the key Organisation for Economic Co-operation and Development (OECD) guidelines relevant to this comparison.

1. OECD Test Guideline 301F: Ready Biodegradability - Manometric Respirometry Test

This method is used to determine the ready biodegradability of a chemical substance by an aerobic microbial inoculum. The test substance is incubated in a mineral medium with a relatively low concentration of activated sludge. The degradation of the substance is followed by measuring the oxygen consumed by the microorganisms. A substance is considered readily biodegradable if it reaches a threshold of 60% of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period.[5][6][7][8]

2. OECD Test Guideline 203: Fish, Acute Toxicity Test

This test is designed to determine the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period. Fish are exposed to a range of concentrations of the test substance under controlled conditions. Mortalities are recorded at 24, 48, 72, and 96 hours.[9][10][11][12][13]

3. OECD Test Guideline 202: Daphnia sp. Acute Immobilisation Test

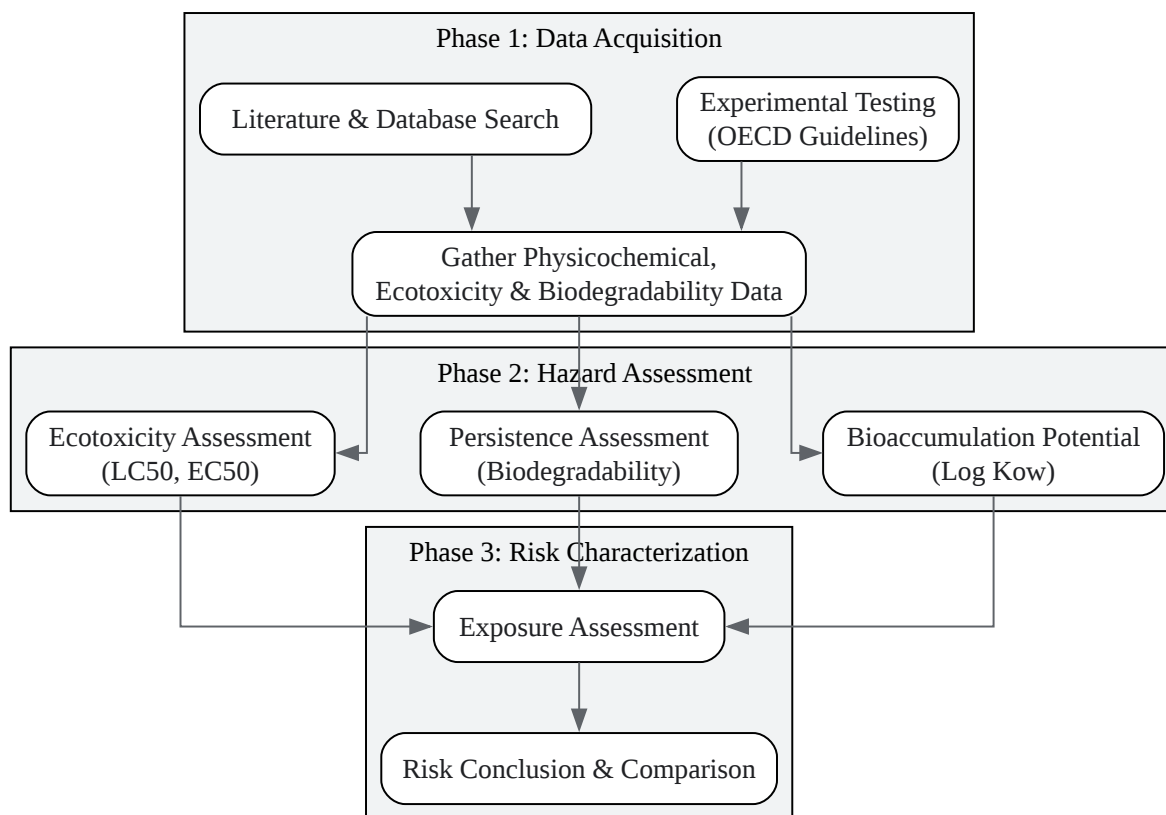
This guideline outlines a method to determine the concentration of a substance that results in the immobilization of 50% of a test population of *Daphnia magna* (a small freshwater crustacean) over a 48-hour period (EC50). Young daphnids are exposed to various concentrations of the test substance, and the number of immobilized individuals is observed at 24 and 48 hours.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

4. OECD Test Guideline 107: Partition Coefficient (n-octanol/water) - Shake Flask Method

This method is used to determine the octanol-water partition coefficient (K_{ow}), which is a measure of a chemical's lipophilicity and its potential to bioaccumulate in organisms. The test substance is dissolved in a mixture of n-octanol and water, and after equilibration, the concentration of the substance in each phase is measured. The logarithm of the ratio of these concentrations is the Log K_{ow} .[\[1\]](#)

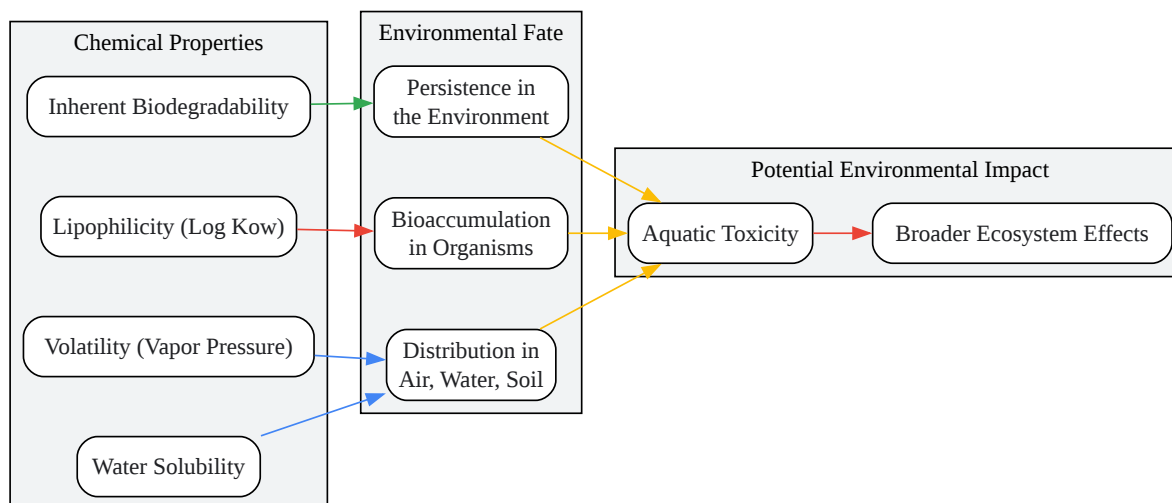
Visualizations

The following diagrams illustrate key concepts in the environmental impact assessment of chemical substances.



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Caption: Generalized workflow for assessing the environmental impact of a chemical.



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